

A Comprehensive Safety and Technical Guide to O-Desmethyl Tramadol-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **O-Desmethyl Tramadol-d6**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation and detailed procedural outlines.

Chemical and Physical Properties

O-Desmethyl Tramadol-d6 is the deuterium-labeled form of O-Desmethyl Tramadol, the primary active metabolite of Tramadol.[1][2] It is categorized as an opioid and is often used as an internal standard for the quantification of O-Desmethyl Tramadol in various analytical methods, such as gas chromatography or liquid chromatography-mass spectrometry (GC-MS or LC-MS).[3][4]

The following tables summarize the key physical and chemical data for **O-Desmethyl Tramadol-d6** and its hydrochloride salt.



Identifier	Value	Source(s)
Chemical Name	3-[(1R,2R)-2- [[bis(trideuteriomethyl)amino]m ethyl]-1- hydroxycyclohexyl]phenol	[5]
Synonyms	O-Desmethyltramadol-d6; ODMT-d6	[3][5]
Molecular Formula	C15H17D6NO2	[3][6]
Molecular Weight	255.39 g/mol	[5]
CAS Number	873928-73-5	[2][5]

Identifier	Value	Source(s)
Chemical Name	rel-3-[(1R,2R)-2-[(dimethyl-d3 amino)methyl]-1- hydroxycyclohexyl]-phenol, monohydrochloride	[3]
Synonyms	O-Desmethyl-cis-tramadol-d6 hydrochloride	[6]
Molecular Formula	C15H17D6NO2 • HCI	[3][6]
Formula Weight	291.8 g/mol	[3][6]
CAS Number	1261393-87-6	[3][6]
Appearance	White to Light Beige Solid	[7]
Formulation	Often supplied as a 1 mg/ml or 100 μg/ml solution in methanol	[3][4]

Hazard Identification and Safety Precautions

O-Desmethyl Tramadol-d6 is classified as a hazardous substance. The GHS classification indicates that it is toxic if swallowed, may cause drowsiness or dizziness, and is toxic to aquatic



life with long-lasting effects.[8]

GHS Classification	Hazard Statement	Precautionary Statement Codes
Acute toxicity, oral (Category 3)	H301: Toxic if swallowed	P264, P270, P301+P310, P321, P330, P405, P501
Specific target organ toxicity, single exposure (Category 3), Narcotic effects	H336: May cause drowsiness or dizziness	P261, P271, P304+P340, P312, P403+P233, P405, P501
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects	P273, P391, P501

Personal Protective Equipment (PPE) and Handling

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area or outdoors.[8] A laboratory fume hood or mechanical exhaust is recommended.[9]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8]
- For handling the solid form, avoid the formation of dust and aerosols.

Personal Protective Equipment:

 Eye/Face Protection: Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[9]



- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wear impervious clothing.[9]
- Respiratory Protection: If risk assessment indicates the need for air-purifying respirators, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[9]

Storage and Stability

- Store in a well-ventilated place and keep the container tightly closed.[8]
- Store locked up.[8]
- Recommended storage temperature is -20°C for long-term stability (≥ 3 years).[3]
- The substance is stable under recommended storage conditions.[8]

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth.[8] Do NOT induce vomiting.[8]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8]
Skin Contact	Remove immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]



Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: During a fire, poisonous gases and irritant fumes may be produced.[8][11]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.

Experimental Protocols Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- · Personal Precautions:
 - Wear full personal protective equipment, including respiratory protection.[8]
 - Evacuate personnel to a safe area and ensure adequate ventilation.[8]
 - Avoid breathing vapors, mist, dust, or gas.[8]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[8]
 - Do not let the product enter drains or watercourses.[8]
- Containment and Clean-up:
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[8]
 - For solids, pick up and arrange disposal without creating dust.
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[8]



- Place the collected material in a suitable, closed container for disposal.
- Dispose of contaminated material according to local regulations.[8]

Preparation of Standard Solutions for Analytical Use

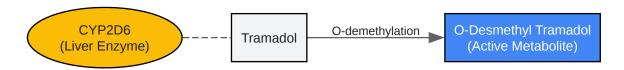
The following is a general procedure for preparing working standard solutions of O-Desmethyl Tramadol and its deuterated internal standard for quantitative analysis, based on a published method.[12]

- Stock Solution Preparation:
 - Prepare individual stock standard solutions of O-Desmethyl Tramadol and O-Desmethyl
 Tramadol-d6 in methanol at a concentration of 1.00 mg/mL.[12]
- Working Standard Solution Preparation:
 - Prepare mixed working standard solutions of the two analytes by making appropriate dilutions from the stock solutions with methanol to achieve desired concentrations (e.g., 10.0 μg/mL and 0.50 μg/mL).[12]
- Internal Standard Working Solution:
 - Prepare a working internal standard solution of **O-Desmethyl Tramadol-d6** at a concentration of 1.00 μg/mL by diluting the stock solution with methanol.[12]

Metabolic and Signaling Pathways

O-Desmethyl Tramadol is the primary active metabolite of Tramadol, formed through demethylation by the liver enzyme Cytochrome P450 2D6 (CYP2D6).[1] Its analgesic effects are primarily mediated through its action as a full agonist at the μ -opioid receptor.[1]

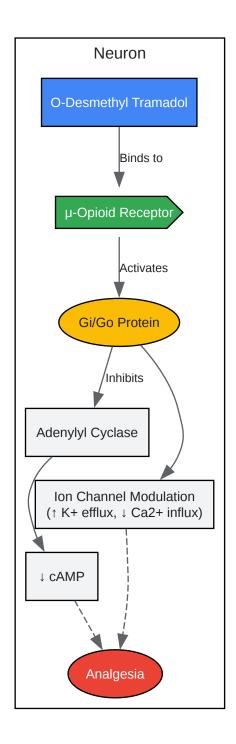
The following diagrams illustrate the metabolic pathway of Tramadol to O-Desmethyl Tramadol and a simplified representation of the subsequent μ-opioid receptor signaling.





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Caption: Metabolic conversion of Tramadol to its active metabolite, O-Desmethyl Tramadol, by the CYP2D6 enzyme.



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Caption: Simplified signaling pathway of O-Desmethyl Tramadol at the μ -opioid receptor, leading to analgesia.

Toxicological Information

While comprehensive toxicological data for **O-Desmethyl Tramadol-d6** is not readily available, the safety data for the unlabeled compound is relevant. It is classified as acutely toxic if swallowed.[8] The side effects of Tramadol, which are mediated by its active metabolite O-Desmethyl Tramadol, include dizziness, confusion, drowsiness, seizures, and respiratory depression.[13]

- Acute Toxicity: Toxic if swallowed.[8]
- Skin Corrosion/Irritation: May cause skin irritation.[9][10]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[9][10]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[10]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation and drowsiness or dizziness.[8][10]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Disposal Considerations

Waste disposal should be handled by a licensed professional waste disposal service.[9]

Dispose of contents and container in accordance with local, regional, national, and international



regulations.[8] Avoid release to the environment.[8]

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